

5-(Aminomethyl)picolinonitrile dihydrochloride reaction mechanisms

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-(Aminomethyl)picolinonitrile dihydrochloride

Cat. No.: B070290

[Get Quote](#)

An In-Depth Guide to the Reaction Mechanisms and Synthetic Applications of **5-(Aminomethyl)picolinonitrile Dihydrochloride**

Introduction

5-(Aminomethyl)picolinonitrile dihydrochloride is a versatile bifunctional building block of significant interest to researchers in medicinal chemistry, drug discovery, and materials science.^[1] Its structure, featuring a nucleophilic primary aminomethyl group, an electrophilic nitrile moiety, and an electron-deficient pyridine ring, offers multiple avenues for chemical modification. The dihydrochloride salt form enhances the compound's stability and aqueous solubility, making it a convenient starting material for a wide array of synthetic transformations.

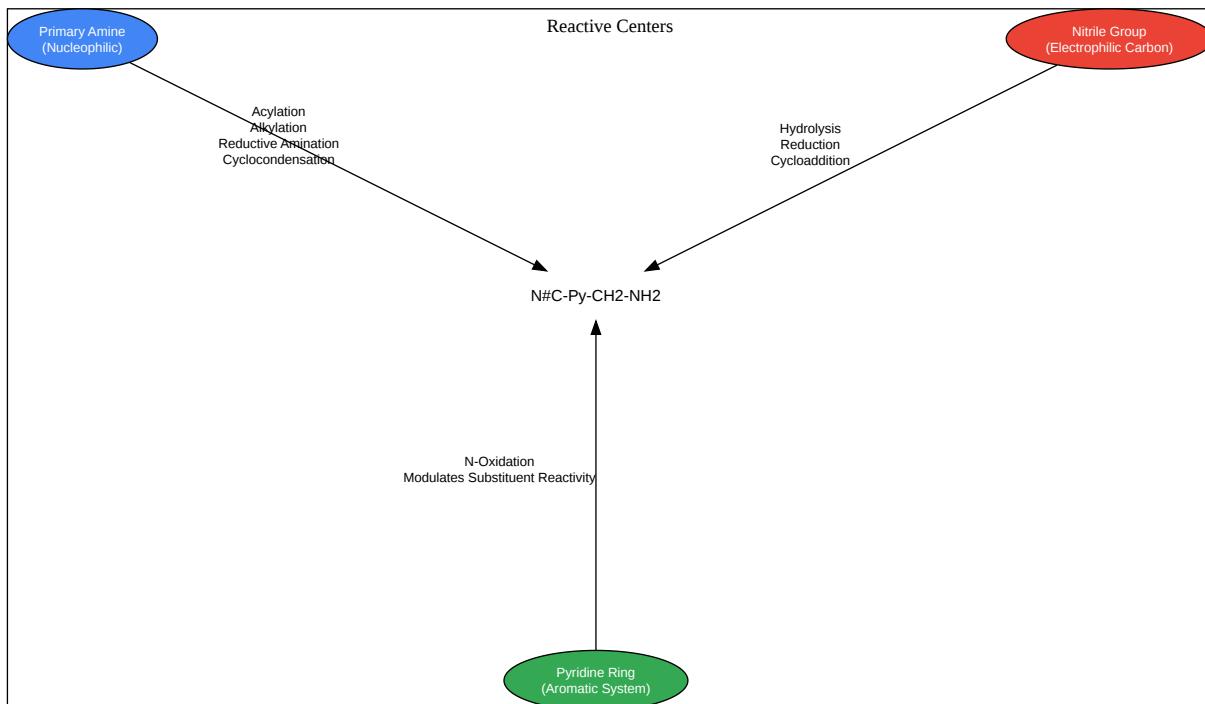
This guide provides a detailed exploration of the principal reaction mechanisms involving 5-(aminomethyl)picolinonitrile. It is designed for researchers, scientists, and drug development professionals, offering not just protocols but also the underlying chemical principles that govern its reactivity. By understanding these core mechanisms, scientists can strategically employ this scaffold to construct complex molecular architectures and novel chemical entities.

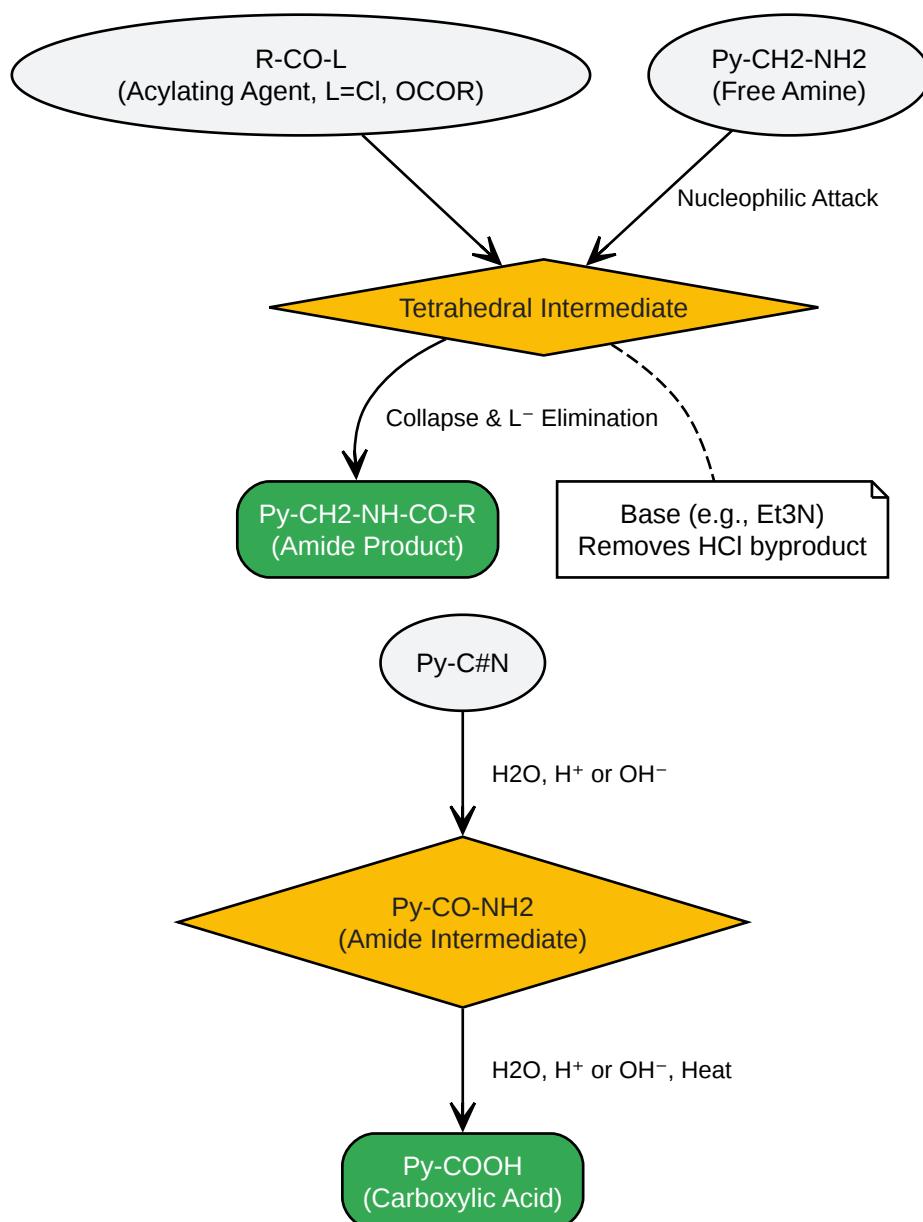
Physicochemical Properties and Reactivity Overview

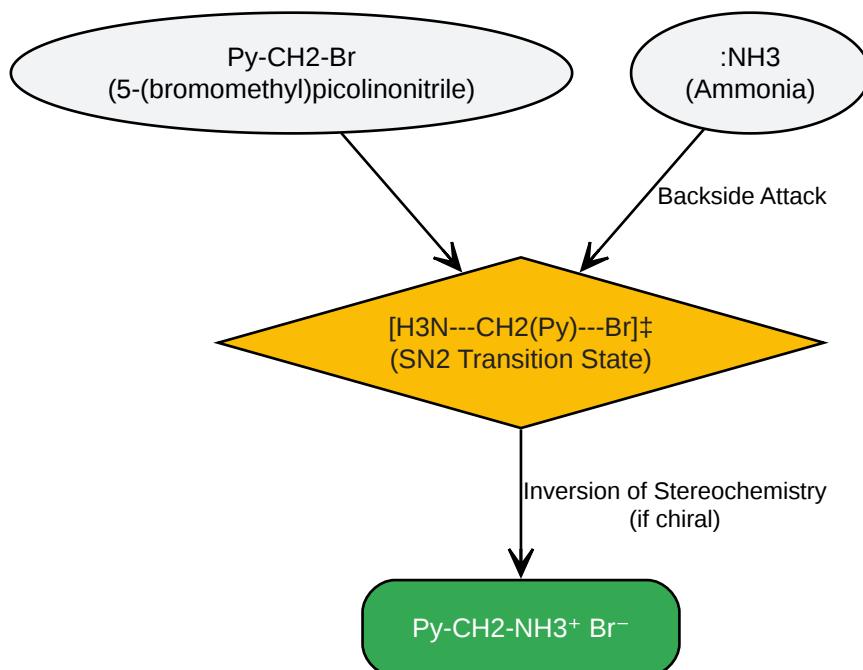
A foundational understanding of the molecule's properties is crucial for designing successful synthetic strategies. The aminomethyl group is the primary site of nucleophilic reactivity, while the nitrile group offers a handle for hydrolysis, reduction, or cycloaddition. The pyridine ring itself, being electron-deficient, influences the reactivity of its substituents.

Property	Value
IUPAC Name	5-(aminomethyl)pyridine-2-carbonitrile dihydrochloride
Synonyms	5-(Aminomethyl)picolinonitrile 2HCl
CAS Number	182291-88-9[2]
Molecular Formula	C ₇ H ₉ Cl ₂ N ₃
Molecular Weight	206.07 g/mol
Appearance	Solid[3]

The molecule's reactivity is centered on three key areas, as illustrated below.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-(Chloromethyl)picolinonitrile | [benchchem.com]
- 2. 5-(AMINOMETHYL)PICOLINONITRILE 2HCL [chemdict.com]
- 3. 5-aminomethyl-pyridine-2-carbonitrile AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 4. To cite this document: BenchChem. [5-(Aminomethyl)picolinonitrile dihydrochloride reaction mechanisms]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b070290#5-aminomethyl-picolinonitrile-dihydrochloride-reaction-mechanisms>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com